

Personal protective equipment for handling 1-Bromoperfluorohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromoperfluorohexane

Cat. No.: B1197103

[Get Quote](#)

Essential Safety and Handling Guide for 1-Bromoperfluorohexane

This guide provides critical safety protocols and logistical information for the handling and disposal of **1-Bromoperfluorohexane** (CAS No. 335-56-8). Adherence to these procedures is vital for ensuring the personal safety of researchers, scientists, and drug development professionals, as well as maintaining environmental and regulatory compliance in the laboratory.

Chemical and Hazard Identification

1-Bromoperfluorohexane is a fluorinated organic compound that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2][3]}

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **1-Bromoperfluorohexane** are summarized in the table below.

Property	Value
CAS Number	335-56-8
Molecular Formula	C6F13Br[1]
Molecular Weight	398.95 g/mol [1][3]
Appearance	Colorless liquid
Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)[1][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure when handling **1-Bromoperfluorohexane**. The following equipment must be used at all times in the laboratory.

Body Part	PPE Recommendation	Rationale and Source(s)
Eyes/Face	Chemical safety goggles conforming to EN 166 (EU) or OSHA 29 CFR 1910.133 standards. A face shield should be worn if there is a significant risk of splashing.[4]	To protect against serious eye irritation from splashes or vapors.[1][2][3]
Hands	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) that are inspected for integrity before each use. Contaminated gloves must be disposed of properly.[5][6]	To prevent direct skin contact and subsequent irritation.[1][2][3]
Body	A flame-retardant lab coat or appropriate protective clothing to prevent skin exposure.[7]	To protect skin from accidental splashes and contamination.[1]
Respiratory	All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4]	To minimize the inhalation of vapors and prevent respiratory irritation.[1][2][3]

Operational and Disposal Plans

A systematic approach is essential for the safe management of **1-Bromoperfluorohexane** throughout its lifecycle in the laboratory, from initial handling to final disposal.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation and Precaution:
 - Ensure that eyewash stations and safety showers are readily accessible and in good working order.[2]
 - Confirm that the chemical fume hood is functioning correctly.

- Don all required PPE as outlined in the table above.
- Chemical Handling:
 - Conduct all transfers and manipulations of **1-Bromoperfluorohexane** inside a chemical fume hood to minimize vapor inhalation.[\[1\]](#)
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Keep the container tightly closed when not in use to prevent the release of vapors.[\[1\]](#)[\[2\]](#)
- Post-Handling Decontamination:
 - Wipe down the work surface and any contaminated equipment with an appropriate solvent.
 - Remove gloves using the proper technique to avoid skin contact with the outer surface and dispose of them in the designated hazardous waste container.[\[5\]](#)
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)
- Storage:
 - Store **1-Bromoperfluorohexane** in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
 - Keep containers tightly closed and store away from incompatible materials such as alkali metals and oxidizing agents.[\[1\]](#)[\[2\]](#)

Disposal Plan

The disposal of **1-Bromoperfluorohexane** and its containers must be conducted in accordance with institutional, local, and national regulations.

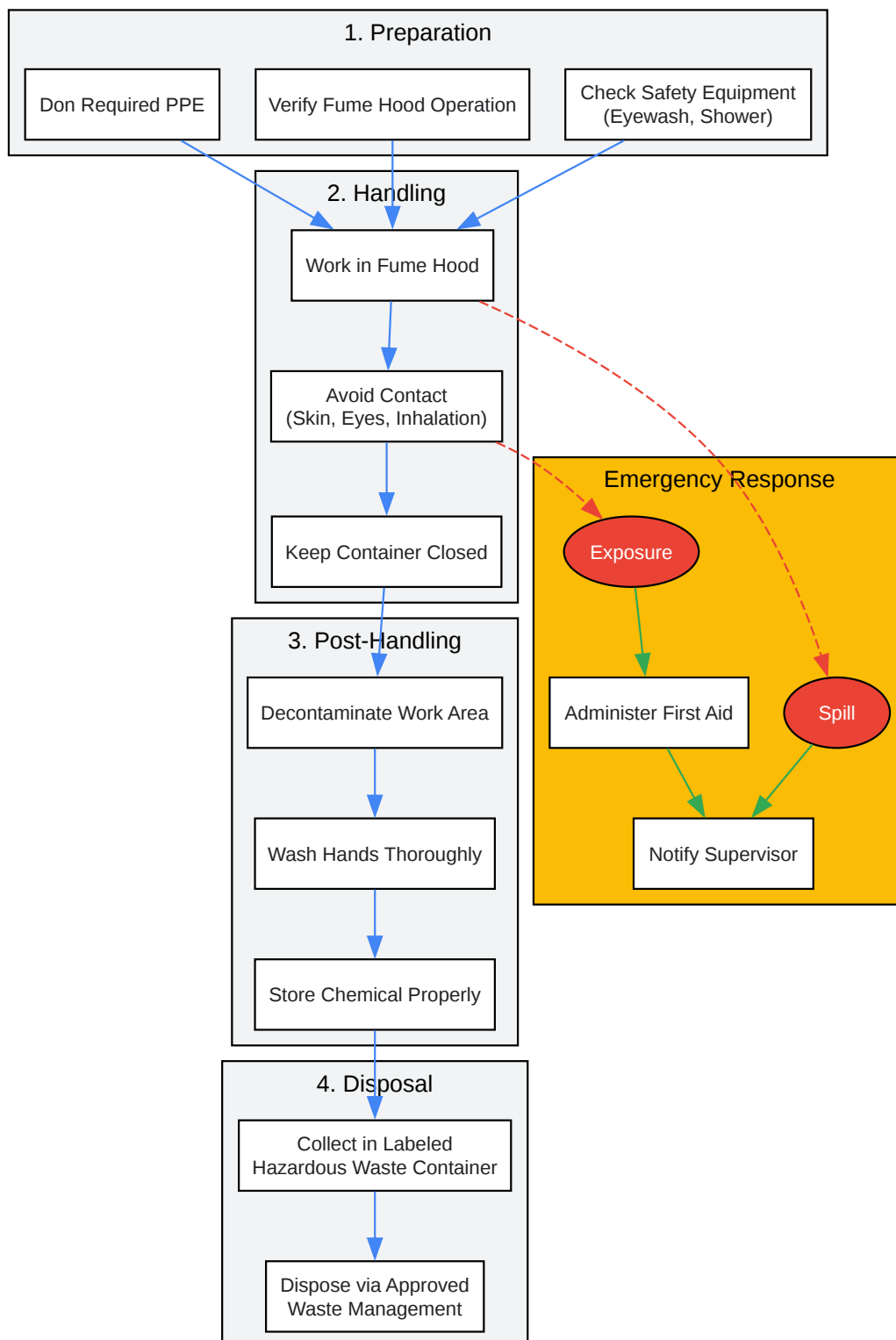
- Waste Collection:
 - Collect waste **1-Bromoperfluorohexane** and any contaminated materials (e.g., gloves, absorbent pads) in a dedicated, properly labeled, and sealed hazardous waste container.[\[8\]](#)

- The container must be compatible with the chemical. The original container is often a suitable choice.[\[8\]](#)
- Labeling and Storage of Waste:
 - Clearly label the hazardous waste container with its contents.[\[8\]](#)
 - Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.[\[8\]](#)
- Final Disposal:
 - Dispose of the contents and container through an approved waste disposal plant.[\[1\]](#)[\[2\]](#)
 - Do not release this chemical into the environment.[\[1\]](#) Given its nature as a per- and polyfluoroalkyl substance (PFAS), consult guidelines such as the EPA's Interim Guidance on PFAS Destruction and Disposal for more specific directives.[\[9\]](#)[\[10\]](#)

Emergency First-Aid Measures

- If in Eyes: Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician. Remove and wash contaminated clothing before reuse.[\[1\]](#)[\[2\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)

Workflow for Safe Handling of 1-Bromoperfluorohexane

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **1-Bromoperfluorohexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. 1-Bromoperfluorohexane | BrC6F13 | CID 92755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 5. benchchem.com [benchchem.com]
- 6. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 7. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 8. engineering.purdue.edu [engineering.purdue.edu]
- 9. synquestlabs.com [synquestlabs.com]
- 10. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Bromoperfluorohexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197103#personal-protective-equipment-for-handling-1-bromoperfluorohexane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com